

A Comparative Analysis of the Environmental Persistence of Galaxolide and Tonalide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Galaxolide

CAS No.: 1222-05-5

Cat. No.: B129953

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Galaxolide (HHCB) and Tonalide (AHTN) are two of the most widely used synthetic polycyclic musk compounds in personal care products and detergents.[1] Their extensive use has led to their continuous release into the environment, raising concerns about their persistence, bioaccumulation, and potential ecological impact.[2] This guide provides a detailed comparison of the environmental persistence of **Galaxolide** and Tonalide, supported by experimental data, for researchers, scientists, and drug development professionals.

Quantitative Data on Environmental Fate

The following table summarizes key quantitative data regarding the environmental persistence of **Galaxolide** and Tonalide.

Parameter	Galaxolide (HHCB)	Tonalide (AHTN)	References
Ready Biodegradability	Not readily biodegradable (0% CO ₂ evolution in 28 days)	Not readily or inherently biodegradable (0% degradation in 28 days)	[3][4],[5]
Primary Degradation Half-Life in River Water	33–100 hours (with activated sludge)	~9 days (overall half-life with activated sludge)	,
Primary Degradation Half-Life in Activated Sludge	Not specified	12–24 hours	
Primary Degradation Half-Life in Sediment	79 days	Not specified	
Dissipation Half-Life in Soil	95–239 days	>180 days (one study reported 336 days)	,
Bioconcentration Factor (BCF) in Fish (L/kg wet weight)	201–1584	597 (parent compound); 1320 (total radioactivity including metabolites)	,
Log K _{ow}	5.9	5.7	

Environmental Persistence Profile

Both **Galaxolide** and Tonalide are characterized by their lipophilic nature and resistance to complete degradation in the environment. Neither compound is considered readily biodegradable under standard screening test conditions. However, they do undergo primary degradation in various environmental compartments, leading to the formation of more polar metabolites.

Galaxolide exhibits a primary degradation half-life of 33 to 100 hours in river water when inoculated with activated sludge. Its persistence is more pronounced in soil and sediment, with half-lives reported to be between 95 and 239 days in soil and 79 days in sediment.

Tonalide also undergoes primary biodegradation, with a half-life of 12 to 24 hours in activated sludge. In a simulated river water environment with activated sludge, its overall half-life was determined to be approximately nine days. Tonalide is notably persistent in soil, with dissipation half-lives exceeding 180 days, and one field study reporting a half-life of 336 days.

In terms of bioaccumulation, both musks have a moderate to high potential to accumulate in aquatic organisms. The bioconcentration factor (BCF) for **Galaxolide** in fish has been reported in the range of 201 to 1584 L/kg. For Tonalide, the BCF for the parent compound in fish is 597 L/kg, while the BCF including its metabolites is higher at 1320 L/kg.

Experimental Methodologies

The data presented in this guide are derived from studies employing standardized and widely accepted experimental protocols, primarily those established by the Organisation for Economic Co-operation and Development (OECD).

Biodegradability Assessment: The lack of ready biodegradability for both **Galaxolide** and Tonalide was determined using the OECD Test Guideline 301B (CO₂ Evolution Test). In this test, the test substance is incubated with a microbial inoculum in a mineral medium for 28 days. The rate of biodegradation is determined by measuring the amount of carbon dioxide produced. A substance is considered readily biodegradable if it reaches a 60% level of CO₂ evolution within a 10-day window during the 28-day period.

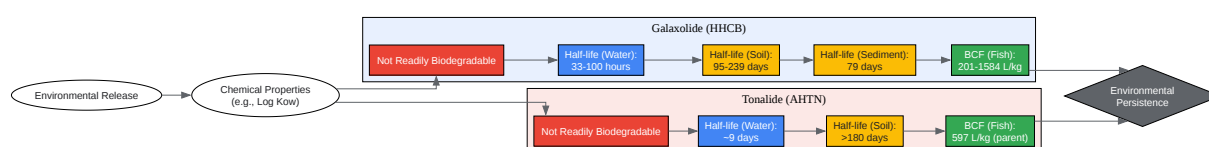
Bioaccumulation Assessment: Bioconcentration factors (BCFs) are typically determined following the OECD Test Guideline 305 (Bioaccumulation in Fish: Aqueous and Dietary Exposure). This guideline describes two methods: the aqueous exposure bioconcentration test and the dietary exposure bioaccumulation test. For lipophilic substances like **Galaxolide** and Tonalide, the aqueous exposure test is common. Fish are exposed to a constant, low concentration of the test substance in water for a specified period (uptake phase), followed by a period in clean water (depuration phase). The concentrations of the test substance in the fish tissue and in the water are measured at regular intervals to calculate the BCF.

Soil and Sediment Half-Life Determination: Studies on the degradation in soil and sediment often follow protocols similar to the OECD Test Guideline 307 (Aerobic and Anaerobic Transformation in Soil) and OECD Test Guideline 308 (Aerobic and Anaerobic Transformation in Aquatic Sediment Systems). These studies involve incubating the test substance with soil or

sediment samples under controlled laboratory conditions that simulate the natural environment. The disappearance of the parent compound is monitored over time to calculate the degradation half-life.

Comparative Logic Diagram

The following diagram illustrates the key factors influencing the environmental persistence of **Galaxolide** and Tonalide.



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Caption: Comparative environmental fate of **Galaxolide** and Tonalide.

Conclusion

Both **Galaxolide** and Tonalide exhibit significant environmental persistence, characterized by slow degradation rates in soil and sediment and a moderate to high potential for bioaccumulation. While their primary degradation in aquatic environments can be relatively rapid under certain conditions, their overall persistence, particularly of Tonalide in soil, warrants continued monitoring and research. The data presented highlight the importance of considering the specific environmental compartment when assessing the risks associated with these widely used fragrance ingredients.

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- To cite this document: BenchChem. [A Comparative Analysis of the Environmental Persistence of Galaxolide and Tonalide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b129953/docs#a-comparative-analysis-of-the-environmental-persistence-of-galaxolide-and-tonalide\]](https://www.benchchem.com/product/b129953/docs#a-comparative-analysis-of-the-environmental-persistence-of-galaxolide-and-tonalide)

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